

Personal protective equipment for handling SW106065

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Compound of Interest

Compound Name: SW106065

Cat. No.: B3029321

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Essential Safety and Handling Guide for SW106065

Chemical Identity: N-(pyridin-3-yl)thiophene-2-carboxamide CAS Number: 62289-81-0 Known Applications: Anticancer agent for research purposes.

This document provides crucial safety and logistical information for the handling, storage, and disposal of **SW106065**, a research chemical. The toxicological properties of this compound have not been fully investigated; therefore, it should be handled with caution as a potentially hazardous substance.

Personal Protective Equipment (PPE)

When handling **SW106065**, the following personal protective equipment is mandatory to minimize exposure risk.

PPE Category	Specific Requirements
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Body Protection	A lab coat or chemical-resistant apron.
Respiratory	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator with a particulate filter is recommended.

Operational Handling and Storage

Adherence to proper handling and storage protocols is critical to maintaining a safe laboratory environment.

Handling:

- Work in a designated and well-ventilated area, such as a chemical fume hood.
- Avoid the generation of dust.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry place.
- Keep away from incompatible materials.

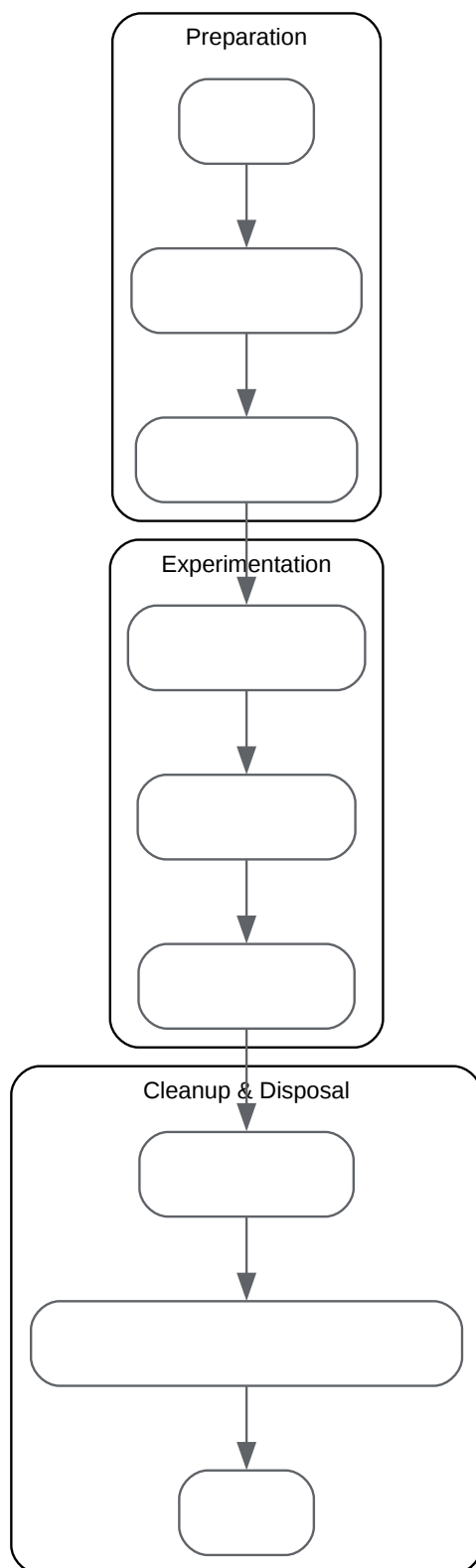
Emergency and Disposal Procedures

Immediate and appropriate action is vital in the event of an emergency. Proper disposal is required to prevent environmental contamination.

Procedure Type	Action Steps
First Aid: Skin	Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.
First Aid: Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
First Aid: Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.
First Aid: Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water.
Spill Response	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. For large spills, contact environmental health and safety.
Disposal	Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow the substance to enter drains or waterways.

Experimental Workflow for Handling SW106065

The following diagram outlines the standard procedure for safely handling **SW106065** during a typical laboratory experiment.



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Caption: Standard Operating Procedure for Handling **SW106065**.

Logical Relationship for Emergency Response

This diagram illustrates the decision-making process in the event of an exposure or spill.

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